

Technical Support Center: Norepinephrine Aqueous Solution Stability

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Compound of Interest

Compound Name: Nordicentrine

Cat. No.: B1214553

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the stability of norepinephrine in aqueous solutions. The information is presented in a question-and-answer format to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

1. What are the optimal storage conditions for norepinephrine solutions?

Norepinephrine solutions are sensitive to light, temperature, and pH. For long-term storage, ready-to-use solutions in polypropylene syringes or cyclic olefin copolymer vials maintain stability for up to one year when stored at refrigerated ($+5^{\circ}\text{C} \pm 3^{\circ}\text{C}$) or frozen ($-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$) temperatures.^[1] For shorter periods, solutions of norepinephrine (64 mg/L) in normal saline or 5% dextrose in water (D5W) can be stored in PVC bags at 4°C for up to 61 days when protected from light.^[2] Commercial preparations are typically stored at controlled room temperature (20°C to 25°C), with excursions permitted between 15°C and 30°C , and must be protected from light.^{[3][4]}

2. What are the signs of norepinephrine degradation in an aqueous solution?

Visual signs of degradation include a change in color to pinkish, reddish, or brown, or the formation of a precipitate.^[1] Any solution exhibiting these changes should be discarded. The pH of a stable norepinephrine solution should be between 3.0 and 4.5.^{[3][4]}

3. What substances are incompatible with norepinephrine solutions?

Norepinephrine solutions are incompatible with a range of substances, including strong acids, strong bases, and strong oxidizing agents.[3] Specific incompatibilities have been reported with alkalis, barbiturates, chlorpheniramine, chlorothiazide, nitrofurantoin, novobiocin, phenytoin, sodium bicarbonate, sodium iodide, and streptomycin.[5]

4. What are the recommended diluents for preparing norepinephrine solutions?

Norepinephrine concentrate should be diluted with 5% dextrose solution, 0.9% sodium chloride (normal saline), or a combination of 5% dextrose and 0.9% sodium chloride.[4][5]

Troubleshooting Guide

Issue 1: My norepinephrine solution has changed color (e.g., turned pink or brown).

- **Possible Cause:** This is a sign of oxidation and degradation of the norepinephrine. This can be accelerated by exposure to light, elevated temperatures, or an inappropriate pH.
- **Solution:** Discard the discolored solution immediately. To prevent this, always protect norepinephrine solutions from light by storing them in their original carton or using amber-colored vials.[2][3] Ensure the storage temperature is within the recommended range.

Issue 2: A precipitate has formed in my norepinephrine solution.

- **Possible Cause:** Precipitation can occur if the solution is mixed with incompatible drugs or if the pH of the solution has shifted to a less acidic range. Norepinephrine is less stable in alkaline conditions.
- **Solution:** Do not use the solution. When preparing dilutions, ensure that all materials are compatible and avoid mixing with alkaline substances.[5] Verify the pH of your buffers or diluents before adding norepinephrine.

Issue 3: I am observing a rapid loss of potency in my norepinephrine solution.

- **Possible Cause:** Rapid degradation can be due to several factors, including exposure to light, storage at room temperature for extended periods, or the presence of oxidizing agents.
[2]

- Solution: Review your storage and handling procedures. Ensure solutions are protected from light and stored at the correct temperature.[1][2] Prepare fresh dilutions for critical experiments and use them promptly. After dilution, chemical and physical in-use stability has been demonstrated for 24 hours at 25°C, but for microbiological safety, immediate use or storage at 2 to 8°C for no longer than 24 hours is recommended.[5]

Data Presentation

Table 1: Stability of Norepinephrine Solutions under Various Conditions

Concentration	Diluent	Container	Storage Temperature	Light Condition	Stability Duration	Reference
64 mg/L	Normal Saline or D5W	PVC Bag	4°C	Protected from light	Up to 61 days	[2]
64 mg/L	Normal Saline or D5W	PVC Bag	4°C	Exposed to light	~39 days (to 90% concentration)	[2]
0.2 mg/mL & 0.5 mg/mL	Normal Saline	Polypropylene Syringe or Cyclic Olefin Copolymer Vial	+5°C ± 3°C	Not specified	365 days	[1]
0.2 mg/mL & 0.5 mg/mL	Normal Saline	Polypropylene Syringe or Cyclic Olefin Copolymer Vial	-20°C ± 5°C	Not specified	365 days	[1]
0.2 mg/mL	Normal Saline	Polypropylene Syringe	+25°C & 60% RH	Not specified	150 days	[1]
4 mg/L & 40 mg/L	0.9% NaCl or 5% Glucose	Not specified	25°C	Not specified	24 hours	[5]

Experimental Protocols

Protocol 1: General Procedure for Preparation of a Diluted Norepinephrine Solution for Infusion

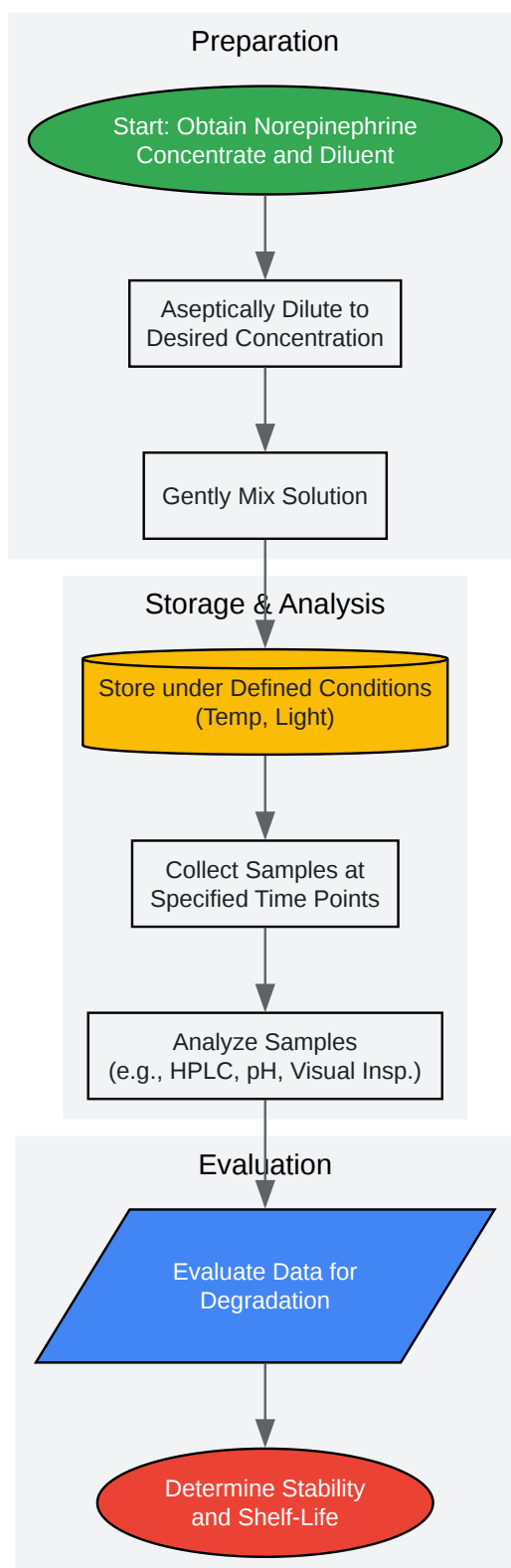
- **Materials:** Norepinephrine bitartrate concentrate (e.g., 1 mg/mL), 5% dextrose solution or 0.9% sodium chloride solution, sterile syringe, and a sterile infusion bag or syringe pump.
- **Aseptic Technique:** Perform all dilutions in a sterile environment (e.g., a laminar flow hood) to prevent microbial contamination.
- **Dilution for Syringe Pump:** To achieve a final concentration of 40 mg/L noradrenaline base, add 2 mL of 1 mg/mL norepinephrine concentrate to 48 mL of the chosen diluent.[5]
- **Dilution for Drip Counter:** To achieve the same concentration, add 20 mL of 1 mg/mL norepinephrine concentrate to 480 mL of the diluent.[5]
- **Mixing:** Gently invert the container to ensure thorough mixing of the solution. Avoid vigorous shaking.
- **Labeling and Storage:** Clearly label the container with the final concentration, date, and time of preparation. If not for immediate use, store at 2 to 8°C for up to 24 hours.[5]

Visualizations



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Caption: Simplified oxidative degradation pathway of norepinephrine.



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Caption: Workflow for assessing norepinephrine solution stability.

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